

# Application Notes and Protocols for Pigment Blue 14 in Textile Printing

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Compound of Interest		
Compound Name:	Pigment Blue 14	
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Abstract: This document provides detailed application notes and protocols for the use of **Pigment Blue 14** (CI 42600:1) in textile printing. It is intended for researchers and scientists in the fields of materials science, chemistry, and textile engineering. The notes cover the physicochemical properties of **Pigment Blue 14**, a representative experimental protocol for its application, and a summary of its performance characteristics. Due to the limited industrial use of **Pigment Blue 14**, this document also draws on general principles of pigment printing to provide a comprehensive guide. It is important to distinguish **Pigment Blue 14** from the more commonly used Pigment Blue 15 (Copper Phthalocyanine), which possesses different chemical and fastness properties.

# Introduction

**Pigment Blue 14** (PB 14) is a synthetic organic pigment belonging to the triarylmethane class of colorants.[1][2] Its CAS number is 1325-88-8.[1][2] It is known for producing a brilliant, reddish-blue shade.[1][2][3] While listed for use in textile printing, its application in this area has diminished due to its comparatively lower fastness properties compared to other pigments like the phthalocyanine family.[4] These notes provide a framework for evaluating and applying **Pigment Blue 14** in a research or developmental context.

## **Physicochemical Properties**

**Pigment Blue 14** is the phosphotungstomolybdic acid lake of a substituted triaminotriphenylmethane basic dye.[4] Its general properties are summarized in the table below.



Property	Value	References
C.I. Name	Pigment Blue 14	[1]
C.I. Number	42600:1	[2]
CAS Number	1325-88-8	[1][2]
Molecular Formula	С31Н43N3	[1][2]
Molecular Weight	457.69 g/mol	[1][2]
Appearance	Blue Powder	[5]
Shade	Reddish Blue	[2][3]
Density	1.6 - 1.8 g/cm <sup>3</sup>	[3][5]
Oil Absorption	40-50 ml/100g	[2][5]
Melting Point	165-170°C	[6]

# **Performance and Fastness Properties**

The durability of a pigment print on a textile substrate is determined by its fastness to various environmental factors. The following table summarizes the available data for **Pigment Blue 14**. The fastness is typically rated on a scale of 1 to 5, where 5 represents the highest fastness.

Fastness Property	Rating	References
Light Fastness	3 - 5	[2][3][5]
Heat Resistance	140 - 160°C	[2][3][5]
Water Resistance	4 - 5	[2][3]
Oil Resistance	3	[2]
Acid Resistance	3 - 5	[2][3]
Alkali Resistance	4 - 5	[2][3]
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Note: The reported values can vary between suppliers.



# Experimental Protocol: Pigment Printing on Cotton Fabric

This protocol outlines a representative procedure for applying **Pigment Blue 14** to a cotton substrate. The formulation provided is a general starting point and may require optimization based on the specific substrate and performance requirements.

#### 4.1. Materials and Equipment

- Pigment Blue 14 powder
- Binder (e.g., acrylic-based)
- Thickener (e.g., synthetic polymer-based)
- Softener (optional)
- Ammonia solution (for pH adjustment)
- Deionized water
- Cotton fabric (pre-scoured and bleached)
- Laboratory balance
- Mechanical stirrer
- pH meter
- Screen printing frame and squeegee
- Drying oven
- Curing oven or heat press
- 4.2. Preparation of the Printing Paste

A typical formulation for a pigment printing paste is as follows:



Component	Percentage (%)
Pigment Blue 14	1.0 - 5.0
Binder	10.0 - 20.0
Thickener	1.5 - 3.0
Softener	0.0 - 2.0
Deionized Water	Remainder to 100
рН	8.0 - 9.0

#### Procedure:

- Weigh the required amount of deionized water into a beaker.
- While stirring, add the thickener and stir until a smooth, lump-free paste is formed.
- Add the binder to the paste and continue stirring until homogeneous.
- In a separate container, create a dispersion of **Pigment Blue 14** in a small amount of water.
- Add the pigment dispersion to the main paste and stir thoroughly.
- If required, add the softener.
- Adjust the pH of the final paste to 8.0-9.0 using a dilute ammonia solution.
- Continue stirring for 15-20 minutes to ensure complete homogenization.

#### 4.3. Application and Fixation

- Place the cotton fabric on a flat, padded surface.
- Position the screen printing frame onto the fabric.
- Apply a line of the prepared printing paste at one end of the screen.



- Using the squeegee at a 45-degree angle, draw the paste firmly and evenly across the screen.
- · Carefully lift the screen to reveal the print.
- Allow the printed fabric to air dry or use a drying oven at 80-100°C for 3-5 minutes.
- Cure the dried print at 150-160°C for 3-5 minutes in a curing oven or using a heat press. This step is crucial for cross-linking the binder and fixing the pigment to the fabric.
- After curing, the fabric can be subjected to a mild washing to remove any residual thickener and unfixed particles.

### **Diagrams**

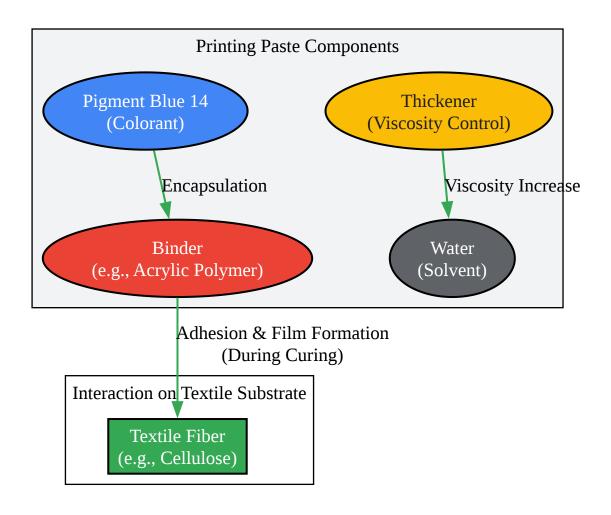
The following diagrams illustrate the workflow and chemical interactions involved in the pigment printing process.



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Fig. 1: Experimental workflow for textile printing.





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